A Comprehensive Guide to the Spectroscopic Characterization of (2E)-Decenal

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Compound of Interest

Compound Name:	*(2E)-Decenal*
CAS No.:	*3913-81-3*
Cat. No.:	*B3024682*

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Executive Summary

(2E)-Decenal ($C_{10}H_{18}O$) is an α,β-unsaturated aldehyde of significant interest across various scientific disciplines, including the flavor and fragrance industry, chemical ecology, and toxicology.[1][2][3] As a medium-chain fatty aldehyde, its distinct chemical structure, featuring a conjugated system and a long alkyl chain, presents a unique spectroscopic fingerprint.[4][5] This guide provides an in-depth analysis of the core spectroscopic techniques used for the structural elucidation and confirmation of **(2E)-Decenal**: Nuclear Magnetic Resonance (NMR) Spectroscopy, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). Authored from the perspective of a Senior Application Scientist, this document emphasizes the causal reasoning behind experimental choices and data interpretation, offering researchers and drug development professionals a robust framework for analyzing this and similar molecules.

Introduction

Chemical Identity and Properties

(2E)-Decenal, also known as trans-2-Decenal, is a volatile organic compound with the IUPAC name (E)-dec-2-enal.[1] It is characterized by a ten-carbon backbone, a terminal aldehyde

functional group, and a carbon-carbon double bond between the C2 and C3 positions in the trans or E configuration.

Table 1: Physicochemical Properties of **(2E)-Decenal**

Property	Value	Source
Molecular Formula	$C_{10}H_{18}O$	[1][6]
Molecular Weight	154.25 g/mol	[1][6]
CAS Number	3913-81-3	[1][6]
Appearance	Colorless to pale yellow liquid	N/A
Odor Profile	Aldehydic, green, citrus, fatty	[2]

The Imperative of Spectroscopic Analysis

The precise arrangement of functional groups in **(2E)-Decenal** dictates its reactivity and biological activity. Unambiguous structural confirmation is therefore paramount. Spectroscopic methods provide a non-destructive, detailed view of the molecule's atomic and electronic structure. An integrated approach, leveraging the complementary information from NMR, IR, and MS, forms the gold standard for characterization, ensuring identity, purity, and stereochemical integrity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **(2E)-Decenal**, it provides definitive proof of the aldehyde group, the trans-alkene configuration, and the structure of the heptyl side chain.

Experimental Protocol: NMR Analysis

- Sample Preparation: A solution of ~5-10 mg of **(2E)-Decenal** is prepared in ~0.6 mL of a deuterated solvent. Deuterated chloroform ($CDCl_3$) is an excellent choice due to its high dissolving power for organic compounds and its well-separated residual solvent peak (~7.26 ppm).[7][8] A small amount of Tetramethylsilane (TMS) may be added as an internal standard

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(δ 0.00 ppm), although modern spectrometers can lock onto the deuterium signal of the solvent for referencing.[8]

- Data Acquisition: ^{1}H and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher). Standard pulse programs are sufficient for 1D spectra. For unambiguous assignments, 2D experiments like COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) are recommended.

^{1}H NMR Spectral Data and Interpretation

The ^{1}H NMR spectrum provides a wealth of information through chemical shifts, signal multiplicities (splitting patterns), and coupling constants (J). The conjugated system significantly influences the electronic environment of the protons at C1, C2, and C3.

Caption: Molecular structure of **(2E)-Decenal** with atom numbering.

Table 2: ^{1}H NMR Spectroscopic Data for **(2E)-Decenal** (400 MHz, $CDCl_3$)

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Proton Assignment (Atom No.)	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Interpretation
H-1	~9.51	d	J = 8.0	Aldehydic proton, deshielded by the electronegative oxygen. Coupled to H-2.
H-3	~6.85	dt	J = 15.6, 6.9	Olefinic proton, significantly deshielded by conjugation to the carbonyl. Large J value confirms E (trans) geometry with H-2. Coupled to H-4.
H-2	~6.10	ddt	J = 15.6, 8.0, 1.5	Olefinic proton, coupled to H-1, H-3, and weakly to H-4.
H-4	~2.22	qd	J = 7.4, 1.5	Allylic protons, deshielded by the adjacent C=C bond.
H-5 to H-9	~1.20-1.45	m	-	Overlapping signals of the aliphatic methylene protons in the alkyl chain.

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H-10	~0.88	t	J = 6.8	Terminal methyl group protons.

Source: Data synthesized from public databases.[1]

Causality in Interpretation:

- Aldehyde Proton (H-1): The extreme downfield shift (~9.51 ppm) is a hallmark of an aldehyde proton, directly attached to the electron-withdrawing carbonyl group.
- E-Configuration: The large coupling constant between H-2 and H-3 (J ≈ 15.6 Hz) is definitive evidence for a trans relationship across the double bond. A cis configuration would exhibit a much smaller coupling constant (typically 8-12 Hz).
- Conjugation Effect: H-3 is further downfield than H-2 due to the resonance effect of the carbonyl group, which withdraws electron density from the β-carbon (C3), deshielding the attached proton.

^{13}C NMR Spectral Data and Interpretation

The ^{13}C NMR spectrum complements the ^{1}H data by providing a count of unique carbon atoms and information about their chemical environment.

Table 3: ^{13}C NMR Spectroscopic Data for **(2E)-Decenal** (100 MHz, $CDCl_3$)

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Carbon Assignment (Atom No.)	Chemical Shift (δ, ppm)	Interpretation
C-1	~194.2	Carbonyl carbon of the aldehyde, highly deshielded.
C-3	~158.5	Olefinic β-carbon, deshielded due to conjugation with the carbonyl.
C-2	~133.1	Olefinic α-carbon.
C-4	~32.8	Allylic carbon.
C-5, C-6, C-7, C-8	~29.2, ~29.0, ~28.2	Aliphatic methylene carbons.
C-9	~22.6	Methylene carbon adjacent to the terminal methyl group.
C-10	~14.1	Terminal methyl carbon.

Source: Data synthesized from public databases.[1]

Expertise in Interpretation: The chemical shifts of the olefinic carbons (C-2 and C-3) are particularly diagnostic. In α,β-unsaturated carbonyl systems, the β-carbon (C-3) is consistently found further downfield than the α-carbon (C-2) due to resonance delocalization, which places a partial positive charge on C-3.[9]

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational modes of molecules, making it exceptionally useful for identifying functional groups.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- Methodology: A drop of neat (undiluted) **(2E)-Decenal** is placed directly onto the crystal (e.g., diamond) of an ATR-FTIR spectrometer. This technique is rapid, requires minimal sample, and avoids the use of solvents.

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- Data Acquisition: The spectrum is typically recorded from 4000 to 400 cm^{-1}. A background spectrum of the clean crystal is taken first and automatically subtracted from the sample spectrum.

IR Spectral Data and Interpretation

The IR spectrum of **(2E)-Decenal** is dominated by absorptions from the conjugated carbonyl system.

Table 4: Key IR Absorptions for **(2E)-Decenal**

Wavenumber (cm^{-1})	Intensity	Vibrational Assignment	Interpretation
~2925, ~2855	Strong	C-H (sp^3) Stretch	Aliphatic C-H bonds of the alkyl chain.
~2720	Weak-Medium	C-H Aldehydic Stretch	A characteristic, often sharp, peak for the aldehyde C-H bond. [10]
~1685	Very Strong	C=O Carbonyl Stretch	The frequency is lowered from a typical aldehyde (~1725 cm^{-1}) due to conjugation with the C=C bond, which weakens the C=O bond.[10]
~1640	Medium	C=C Alkene Stretch	Absorption for the conjugated double bond.
~970	Strong	=C-H Out-of-Plane Bend	A strong, sharp peak characteristic of a trans-disubstituted alkene.

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Source: Data synthesized from public databases.[1][11]

Trustworthiness of Assignments: The combination of a strong C=O stretch at a lower-than-normal frequency (~1685 cm^{-1}) and a strong, sharp bend at ~970 cm^{-1} provides a self-validating system for identifying the compound as a trans-α,β-unsaturated aldehyde.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and, through fragmentation analysis, crucial structural information. Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI) is the standard method for volatile compounds like **(2E)-Decenal**.

Experimental Protocol: GC-MS with Electron Ionization (EI)

- Sample Introduction: A dilute solution of **(2E)-Decenal** in a volatile solvent (e.g., hexane or dichloromethane) is injected into the GC. The GC separates the analyte from any impurities before it enters the mass spectrometer.
- Ionization: In the MS source, high-energy electrons (typically 70 eV) bombard the molecule, causing it to ionize and fragment in a reproducible manner.[1]
- Analysis: The resulting charged fragments are separated by their mass-to-charge ratio (m/z).

MS Data and Fragmentation Analysis

The EI mass spectrum provides a molecular ion peak and a series of fragment ions that reveal the molecule's structure.

Table 5: Major Ions in the EI Mass Spectrum of **(2E)-Decenal**

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m/z	Relative Intensity (%)	Proposed Fragment	Fragmentation Pathway
154	~5	$[M]^+$	Molecular Ion
125	~10	$[M - C_2H_5]^+$ or $[M - CHO]^+$	α-cleavage at C3-C4 or loss of the formyl radical.
111	~15	$[M - C_3H_7]^+$	Cleavage further down the alkyl chain.
83	~40	$[C_6H_{11}]^+$	Complex rearrangement/cleavage.
70	~75	$[C_4H_6O]^+$	McLafferty Rearrangement product.
55	~72	$[C_4H_7]^+$	Allylic cleavage product.
41	~100	$[C_3H_5]^+$	Allyl cation (base peak).

Source: Data synthesized from NIST and PubChem databases.[1][6]

Mechanistic Insights:

- Molecular Ion: A visible molecular ion peak at m/z 154 confirms the molecular weight.
- McLafferty Rearrangement: This is a hallmark fragmentation for carbonyl compounds with a γ-hydrogen.[10] A hydrogen atom on C5 is transferred to the carbonyl oxygen, followed by cleavage of the C3-C4 bond. This produces a neutral alkene (1-hexene) and a charged enol radical cation at m/z 70. The presence of this prominent peak is strong evidence for the overall structure.
- α-Cleavage: Cleavage of the bond alpha to the carbonyl group can result in the loss of the formyl radical (•CHO, 29 Da) or the alkyl chain.[10]

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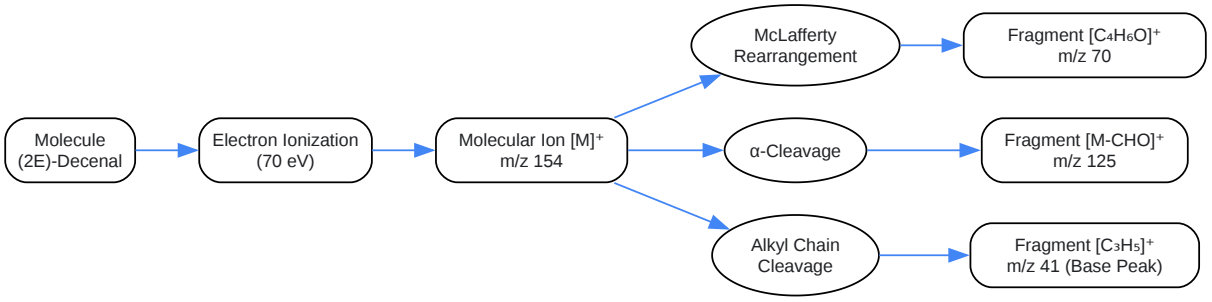
- Base Peak: The base peak at m/z 41 ($[C_3H_5]^+$) is a stable allyl cation, a very common fragment in the mass spectra of unsaturated hydrocarbons.



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Caption: Key fragmentation pathways for **(2E)-Decenal** in EI-MS.

Integrated Spectroscopic Workflow

No single technique provides the complete picture. A logical, integrated workflow is essential for definitive structural proof.

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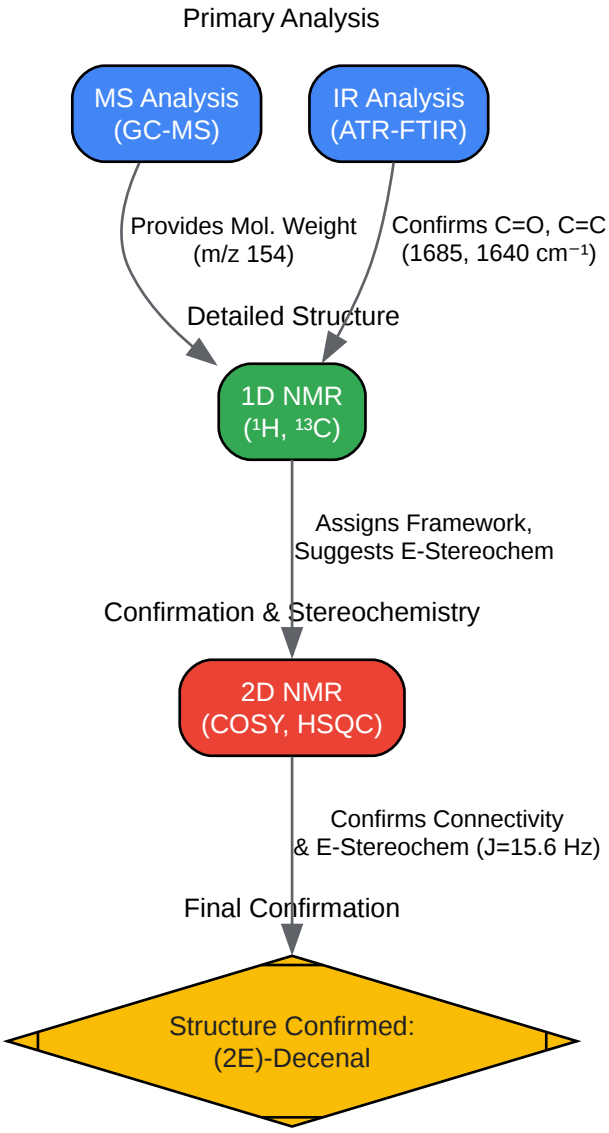

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Caption: Integrated workflow for the spectroscopic confirmation of **(2E)-Decenal**.

This workflow demonstrates a self-validating system. MS provides the molecular formula canvas, IR paints in the key functional groups, and NMR meticulously details the atomic connectivity and stereochemistry, leading to an unambiguous conclusion.

Conclusion

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The spectroscopic characterization of **(2E)-Decenal** is a clear illustration of the synergy between modern analytical techniques. ^{1}H NMR definitively establishes the E-stereochemistry of the olefin via proton coupling constants. ^{13}C NMR confirms the carbon backbone and the electronic effects of conjugation. IR spectroscopy provides rapid confirmation of the key α,β-unsaturated aldehyde functionality. Finally, mass spectrometry validates the molecular weight and reveals characteristic fragmentation patterns, such as the McLafferty rearrangement, that corroborate the overall structure. For any researcher working with this molecule, a thorough understanding and application of these integrated spectroscopic methods are essential for ensuring data integrity and advancing scientific discovery.

References

- Title: MASS SPECTROMETRY OF FATTY ALDEHYDES - PMC Source: National Center for Biotechnology Information URL:[Link]
- Title: **(2E)-Decenal** | C10H18O Source: PubChem, National Institutes of Health URL:[Link]
- Title: Showing NP-Card for 2-Decenal (NP0046091) Source: NP-MRD URL:[Link]
- Title: GC/MS Analysis of Long-Chain Aldehydes from Recent Coral Source: Scientific Research Publishing (Scirp.org) URL:[Link]
- Title: Showing metabocard for 2-Decenal (HMDB0030999) Source: Human Metabolome Database URL:[Link]
- Title: Quantification of long-chain aldehydes by gas chromatography coupled to mass spectrometry... Source: PubMed, National Institutes of Health URL:[Link]
- Title: GC/MS Analysis of Long-Chain Aldehydes from Recent Coral Source: Scientific Research Publishing (Scirp.org) URL:[Link]
- Title: Spectroscopy of Aldehydes and Ketones Source: Fiveable URL:[Link]
- Title: (2E)-2-Decenal - Optional[FTIR] - Spectrum Source: SpectraBase URL:[Link]
- Title: 2-Decenal, (E)- Source: NIST Chemistry WebBook URL:[Link]
- Title: (E)-2-decenal, 3913-81-3 Source: The Good Scents Company URL:[Link]

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- Title: Showing Compound (E)-2-decenal (FDB029712) Source: FooDB URL:[Link]
- Title: 17O NMR Spectra of α,β-Unsaturated Carbonyl Compounds RCH=CHCOX Source: MDPI URL:[Link]
- Title: Notes on NMR Solvents Source: University of Wisconsin-Madison Chemistry Department URL:[Link]

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Sources

- 1. (2E)-Decenal | C10H18O | CID 5283345 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (E)-2-decenal, 3913-81-3 [thegoodscentscompany.com]
- 3. Showing Compound (E)-2-decenal (FDB029712) - FooDB [foodb.ca]
- 4. NP-MRD: Showing NP-Card for 2-Decenal (NP0046091) [np-mrd.org]
- 5. Human Metabolome Database: Showing metabocard for 2-Decenal (HMDB0030999) [hmdb.ca]
- 6. 2-Decenal, (E)- [webbook.nist.gov]
- 7. merckmillipore.com [merckmillipore.com]
- 8. Notes on NMR Solvents - Title [webspectra.chem.ucla.edu]
- 9. mdpi.com [mdpi.com]
- 10. fiveable.me [fiveable.me]
- 11. spectrabase.com [spectrabase.com]
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